

Health and Safety Profile of 1,2-Diiodopropane: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-Diiodopropane

Cat. No.: B3344142

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available health and safety information for **1,2-diiodopropane** (CAS No. 598-29-8). It is intended for use by qualified individuals trained in handling hazardous chemicals. Specific safety data for **1,2-diiodopropane** is limited; therefore, information from structurally related compounds has been included for guidance. All users should consult a comprehensive Safety Data Sheet (SDS) from their supplier and conduct a thorough risk assessment before handling this chemical.

Chemical and Physical Properties

1,2-Diiodopropane is a halogenated hydrocarbon.^{[1][2]} While extensive experimental data is not available, the following table summarizes its known and computed physical and chemical properties.

| Property | Value | Source |
|-------------------|-------------------|--------|
| Molecular Formula | C3H6I2 | [1][2] |
| Molecular Weight | 295.89 g/mol | [1][2] |
| CAS Number | 598-29-8 | [1][2] |
| Appearance | No data available | |
| Boiling Point | No data available | |
| Melting Point | No data available | |
| Density | No data available | |
| Solubility | No data available | |

Hazard Identification and GHS Classification

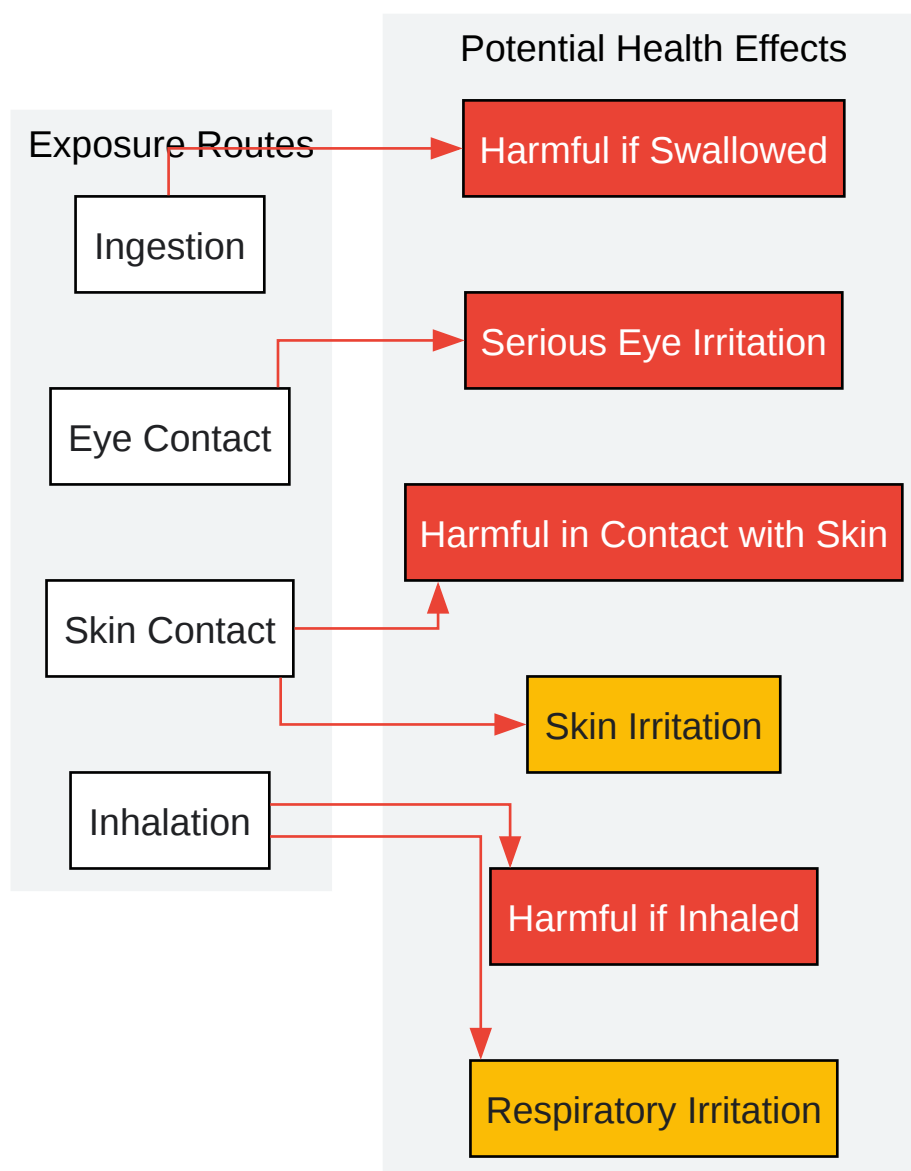
A specific Globally Harmonized System (GHS) classification for **1,2-diiodopropane** is not readily available. However, based on the classification of its isomers, 1,3-diiodopropane and 2,2-diiodopropane, the following hazards can be anticipated.

Note: The following classification is inferred from related compounds and should be used for guidance only. A formal classification for **1,2-diiodopropane** has not been established.

| Hazard Class | Hazard Statement | Signal Word | Pictogram | Inferred From |
|---|--|-------------|------------------|----------------------|
| Skin Corrosion/Irritation, Category 2 | H315: Causes skin irritation | Warning | Exclamation Mark | 1,3-Diiodopropane[3] |
| Serious Eye Damage/Eye Irritation, Category 2 | H319: Causes serious eye irritation | Warning | Exclamation Mark | 1,3-Diiodopropane[3] |
| Specific Target Organ Toxicity — Single Exposure, Category 3 (Respiratory system) | H335: May cause respiratory irritation | Warning | Exclamation Mark | 1,3-Diiodopropane[3] |
| Acute Toxicity, Oral, Category 4 | H302: Harmful if swallowed | Warning | Exclamation Mark | 2,2-Diiodopropane[4] |
| Acute Toxicity, Dermal, Category 4 | H312: Harmful in contact with skin | Warning | Exclamation Mark | 2,2-Diiodopropane[4] |
| Acute Toxicity, Inhalation, Category 4 | H332: Harmful if inhaled | Warning | Exclamation Mark | 2,2-Diiodopropane[4] |
| Flammable Liquids | Combustible liquid | Warning | Flame | 2,2-Diiodopropane[4] |

Potential Health Hazards Visualization

The following diagram illustrates the potential health hazards associated with **1,2-diiodopropane** based on data from its isomers.



[Click to download full resolution via product page](#)

Caption: Potential health hazards of **1,2-diiodopropane** based on isomer data.

Toxicological Information

There is no specific quantitative toxicological data, such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%), available for **1,2-diiodopropane**. Toxicological studies on structurally similar compounds suggest that it may be harmful if swallowed, inhaled, or absorbed through the skin.

Studies on related compounds like 1,2-dichloropropane and 1,2-dibromo-3-chloropropane indicate potential for liver and kidney toxicity, as well as carcinogenic effects with chronic exposure.[5][6] However, it is crucial to note that these are different chemical entities, and their toxicity profiles may not be directly applicable to **1,2-diiodopropane**.

Experimental Protocols

No specific experimental protocols for the safety and toxicological assessment of **1,2-diiodopropane** were identified in the public domain. Standard OECD guidelines for testing of chemicals for acute oral, dermal, and inhalation toxicity, as well as for skin and eye irritation, would be appropriate methodologies to determine the specific hazards of this compound.

Handling and Storage

Based on the inferred hazards and information for related compounds, the following handling and storage procedures are recommended:

- **Handling:** Use only in a well-ventilated area, preferably in a chemical fume hood.[7] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.[7] Avoid breathing vapors or mist.[7] Wash hands thoroughly after handling.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place.[1] Keep away from heat, sparks, and open flames. Protect from light, as iodo-compounds can be light-sensitive.[8]

First Aid Measures

In the event of exposure, seek immediate medical attention and provide the attending physician with the substance's identity.

- **Inhalation:** Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[7] If not breathing, give artificial respiration.
- **Skin Contact:** Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[7]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7]
- Ingestion: Do NOT induce vomiting.[7] Rinse mouth with water. Never give anything by mouth to an unconscious person.

Fire and Explosion Hazard

- Flammability: May be a combustible liquid.[4]
- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Hazardous Combustion Products: May produce carbon monoxide, carbon dioxide, and hydrogen iodide upon combustion.[7]

NFPA 704 Rating

A specific National Fire Protection Association (NFPA) 704 rating for **1,2-diiodopropane** is not available. Based on data for related compounds, a rating would likely indicate moderate health and flammability hazards. A proper risk assessment should be conducted to determine appropriate fire safety measures.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nmu-mi.newlook.safecollegessds.com [nmu-mi.newlook.safecollegessds.com]
- 2. Page loading... [wap.guidechem.com]
- 3. sodiumiodide.net [sodiumiodide.net]
- 4. 2,2-Diiodopropane | C₃H₆I₂ | CID 11483316 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 5. 1,2-Dichloropropane - Re-evaluation of Some Organic Chemicals, Hydrazine and Hydrogen Peroxide - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 6. 1,2-Dibromo-3-chloropropane - Re-evaluation of Some Organic Chemicals, Hydrazine and Hydrogen Peroxide - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. fishersci.com [fishersci.com]
- 8. fishersci.co.uk [fishersci.co.uk]
- To cite this document: BenchChem. [Health and Safety Profile of 1,2-Diiodopropane: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3344142#1-2-diiodopropane-health-and-safety-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com